

Application Notes & Protocols: Adsorption of Reactive Yellow 3 on Activated Carbon

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Compound of Interest

Compound Name: *Reactive yellow 3*

Cat. No.: *B1329402*

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These application notes provide a comprehensive overview and detailed protocols for the adsorption of **Reactive Yellow 3** (RY3) and similar reactive dyes onto activated carbon. This document is intended for researchers, scientists, and professionals in drug development and environmental science who are engaged in wastewater treatment and purification processes.

Introduction

Reactive dyes, such as **Reactive Yellow 3**, are widely used in the textile industry and are a significant source of water pollution. Their complex aromatic structures make them resistant to biodegradation. Adsorption onto activated carbon is a highly effective and widely used method for the removal of these dyes from aqueous solutions due to the high surface area and porous structure of activated carbon. This document outlines the preparation of activated carbon, experimental protocols for adsorption studies, and the key parameters influencing the adsorption process.

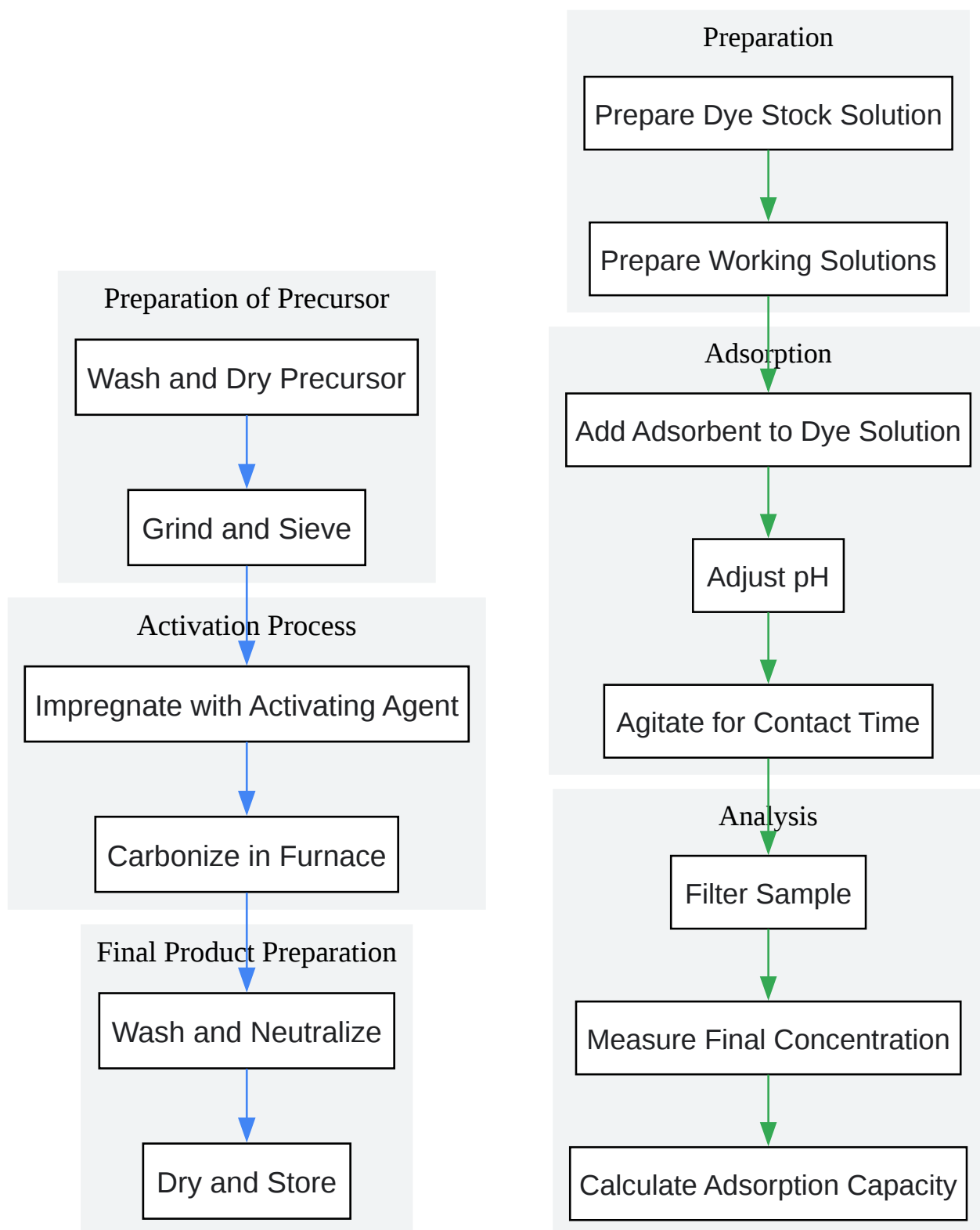
Preparation of Activated Carbon

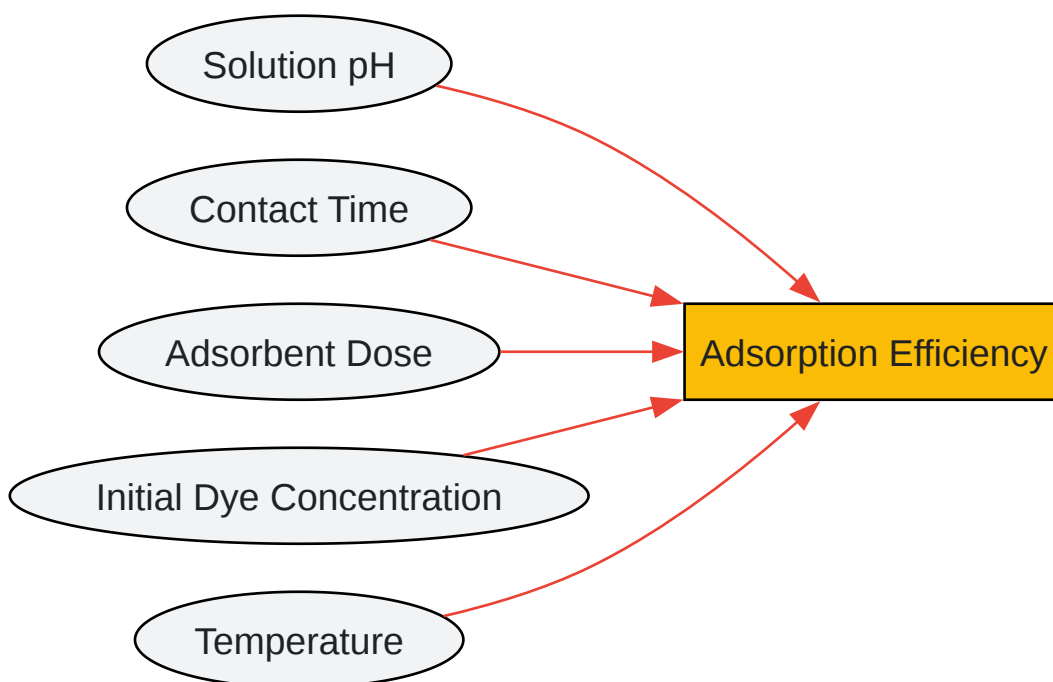
Activated carbon can be prepared from a variety of carbonaceous precursor materials. The process typically involves chemical activation, which is a single-step process of impregnation with a chemical agent followed by carbonization.

Protocol 2.1: Preparation of Activated Carbon from Biomass (e.g., Teff Straw)

- **Washing and Drying:** Wash the precursor material (e.g., Teff straw) with distilled water to remove impurities and then dry it in an oven at 105°C for 24 hours.^[1]
- **Grinding and Sieving:** Grind the dried material and sieve it to obtain a uniform particle size.
- **Impregnation:** Impregnate the precursor with a chemical activating agent. For example, use a 5:1 impregnation ratio of phosphoric acid (H₃PO₄) to Teff straw (5 g of H₃PO₄ per 1 g of straw).^[2] Allow the mixture to stand for a specified period (e.g., 24 hours) to ensure thorough penetration of the acid.
- **Carbonization/Activation:** Place the impregnated material in a furnace. Heat under a nitrogen atmosphere to the desired activation temperature (e.g., 539°C) for a specific duration (e.g., 2 hours).^[2]^[3]
- **Washing and Neutralization:** After cooling, wash the activated carbon with hot distilled water or a dilute acid solution (e.g., 0.5 M HCl) to remove the activating agent and any remaining impurities.^[1] Continue washing until the pH of the washing solution becomes neutral.
- **Drying and Storage:** Dry the final activated carbon product in an oven at 110°C for 24 hours and store it in a desiccator for future use.^[1]

Diagram 2.1: Activated Carbon Preparation Workflow





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References

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